

Personal protective equipment for handling (2-Amino-4-methoxyphenyl)methanol

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Compound of Interest

Compound Name: (2-Amino-4-methoxyphenyl)methanol

Cat. No.: B573342

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Essential Safety and Handling Guide for (2-Amino-4-methoxyphenyl)methanol

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **(2-Amino-4-methoxyphenyl)methanol** (CAS No. 187731-65-3), including personal protective equipment (PPE), operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **(2-Amino-4-methoxyphenyl)methanol**, the use of appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Area of Protection	Required PPE	Specifications
Eye and Face Protection	Safety glasses with side-shields or chemical goggles.	Must comply with EN166 (EU) or NIOSH (US) standards.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene).	Inspect gloves for integrity before each use.
Laboratory coat.	To be worn at all times in the laboratory.	
Respiratory Protection	Not required under normal conditions with adequate ventilation.	If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with an appropriate cartridge.

Operational Plan for Safe Handling

A systematic approach to handling **(2-Amino-4-methoxyphenyl)methanol** will mitigate risks. Follow these procedural steps for safe laboratory operations.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area, preferably a chemical fume hood.
- Have an eyewash station and safety shower readily accessible.
- Remove all potential ignition sources from the handling area.
- Verify that all necessary PPE is available and in good condition.

2. Handling the Chemical:

- Wear the appropriate PPE as detailed in the table above.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not inhale dust or vapors.

- Use spark-proof tools and explosion-proof equipment if necessary.
- Keep the container tightly closed when not in use.

3. In Case of Exposure:

- After inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
[\[1\]](#)
- After skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
- After ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

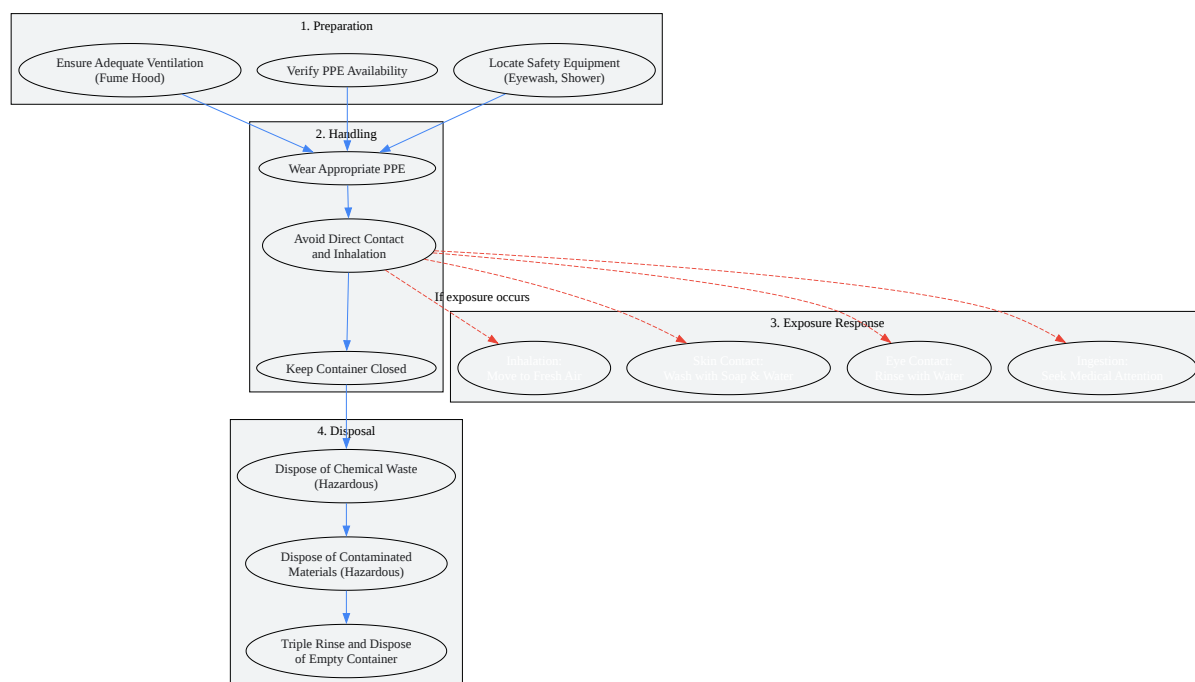
Disposal Plan

Proper disposal of **(2-Amino-4-methoxyphenyl)methanol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of the chemical in accordance with local, state, and federal regulations. It should be treated as hazardous waste and disposed of through a licensed waste disposal company.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, paper towels, and empty containers, should also be disposed of as hazardous waste.
- Container Disposal: Do not reuse empty containers. Triple rinse the container with an appropriate solvent, and dispose of the rinsate as hazardous waste. Puncture and dispose of the container in accordance with local regulations.

Disclaimer: This information is intended for guidance and is based on available safety data. Always refer to the specific Safety Data Sheet (SDS) for **(2-Amino-4-**

methoxyphenyl)methanol before handling the chemical and follow all institutional and regulatory safety protocols.



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References

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